

# 5,10,15-Triphenylcorrole: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5,10,15-Triphenylcorrole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, properties, and applications of **5,10,15-Triphenylcorrole** (TPCor). It is intended to be a valuable resource for researchers and professionals in the fields of chemistry, materials science, and drug development.

## Introduction

**5,10,15-Triphenylcorrole** (TPCor) is an aromatic tetrapyrrolic macrocycle that has garnered significant interest due to its unique electronic, photophysical, and catalytic properties. Structurally similar to porphyrins but with a contracted core due to a direct pyrrole-pyrrole bond, corroles exhibit distinct characteristics that make them promising candidates for a variety of applications, including photodynamic therapy (PDT), catalysis, and organic electronics.<sup>[1]</sup> This guide details the fundamental structure of TPCor, its key physicochemical properties, established experimental protocols for its synthesis and characterization, and its potential applications in therapeutic and materials science contexts.

## Structure and Chemical Identity

**5,10,15-Triphenylcorrole** is characterized by a core corrin ring substituted with three phenyl groups at the meso-positions. The presence of three inner nitrogen protons makes the free-base corrole a trianionic ligand.<sup>[2]</sup> X-ray crystallographic studies have shown that the corrole macrocycle in TPCor deviates from planarity, a result of steric hindrance between the hydrogen atoms within the core.<sup>[3]</sup>

Table 1: Chemical and Physical Properties of **5,10,15-Triphenylcorrole**

Property	Value	Reference
CAS Number	246231-45-8	[4]
Molecular Formula	C <sub>37</sub> H <sub>26</sub> N <sub>4</sub>	[4]
Molecular Weight	526.63 g/mol	[4]
Appearance	Purple solid	Chem-Impex
IUPAC Name	5,10,15-triphenyl-22,24-dihydro-21H-corrin	[4]
Synonyms	meso-Triphenylcorrole, TPCor	[4]

## Spectroscopic and Physicochemical Properties

The electronic absorption spectrum of TPCor is characterized by an intense Soret band in the 400-420 nm region and weaker Q-bands at longer wavelengths. These spectral features are sensitive to the solvent environment and metalation state of the corrole core.

Table 2: Spectroscopic Properties of **5,10,15-Triphenylcorrole** in Dichloromethane

Parameter	Value	Reference
Soret Band ( $\lambda_{\text{max}}$ )	414-415 nm	[5]
Molar Extinction Coefficient ( $\epsilon$ )	110,000 M <sup>-1</sup> cm <sup>-1</sup> at 415 nm	[5]
	137,800 M <sup>-1</sup> cm <sup>-1</sup> at 414 nm	[5]
Fluorescence Emission ( $\lambda_{\text{em}}$ )	~640 nm and ~710 nm	[5]
Fluorescence Quantum Yield ( $\Phi_{\text{F}}$ )	0.14	[5]

The electrochemical behavior of TPCor is complex, with reduction processes often coupled to deprotonation of the inner NH protons. The redox potentials are significantly influenced by the

central metal ion in metallocorroles.

## Experimental Protocols

### Synthesis of 5,10,15-Triphenylcorrole (One-Pot Method)

A widely used method for the synthesis of TPCor is a one-pot reaction involving the condensation of pyrrole and benzaldehyde, which is a modification of the Rothmund reaction. [6]

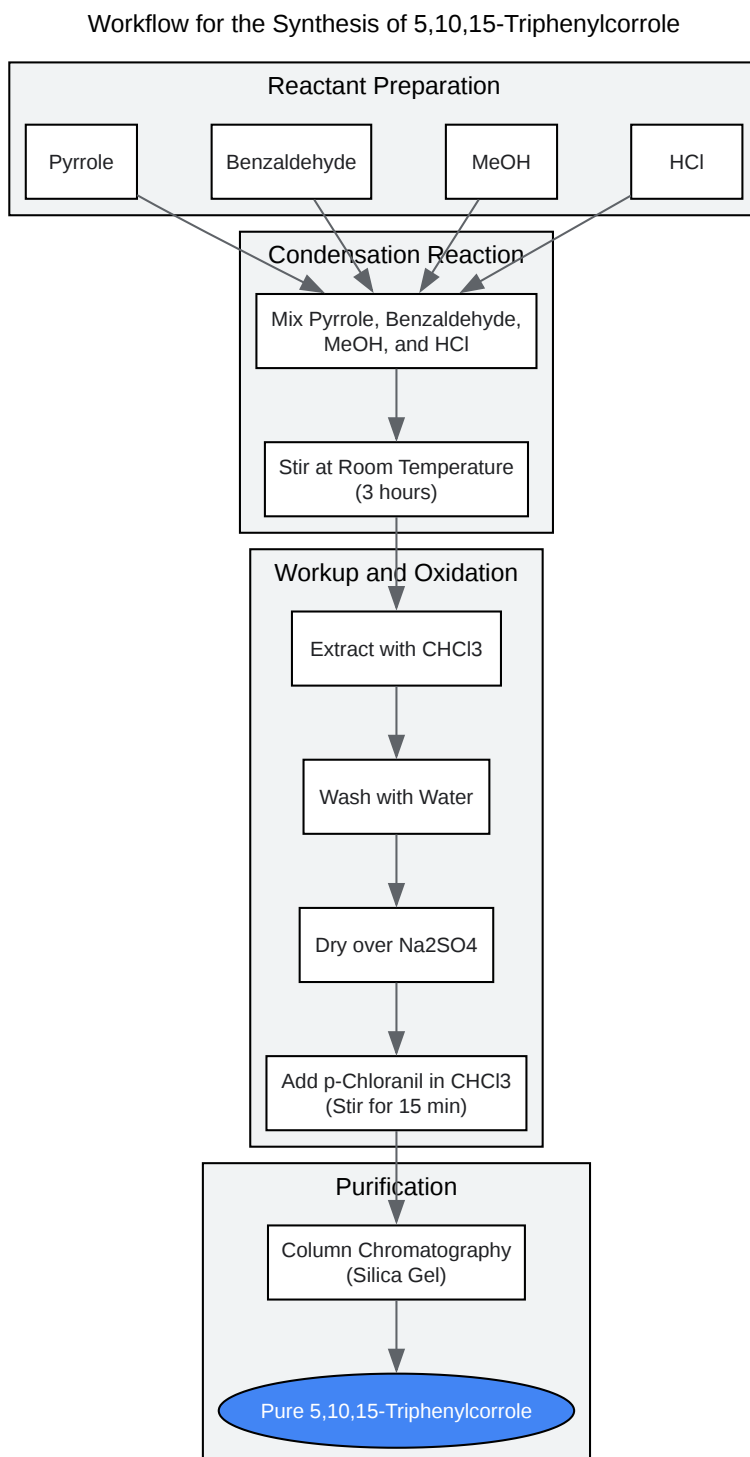
Materials:

- Pyrrole (freshly distilled)
- Benzaldehyde
- Hydrochloric acid (HCl)
- Methanol (MeOH)
- Chloroform ( $\text{CHCl}_3$ )
- p-Chloranil

Procedure:

- In a suitable reaction flask, dissolve benzaldehyde in methanol.
- Add a large excess of freshly distilled pyrrole to the solution.
- Add aqueous hydrochloric acid to the mixture and stir at room temperature for 3 hours.
- Extract the reaction mixture with chloroform.
- Wash the organic phase twice with water and dry over anhydrous sodium sulfate.
- Dilute the chloroform solution and add p-chloranil.
- Stir the solution at room temperature for 15 minutes.

- The crude TPCor can be purified by column chromatography on silica gel.



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Synthesis Workflow for **5,10,15-Triphenylcorrole**.

## Characterization Methods

### UV-Vis Spectroscopy:

- Instrument: A standard double-beam UV-Vis spectrophotometer.
- Solvent: Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) or other suitable non-coordinating solvents.
- Procedure: Prepare a dilute solution of TPCor in the chosen solvent. Record the absorption spectrum over a range of 300-800 nm.

### Fluorescence Spectroscopy:

- Instrument: A spectrofluorometer.
- Solvent: Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Procedure: Excite the sample at the Soret band maximum and record the emission spectrum. The quantum yield can be determined relative to a standard.

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Instrument: A high-field NMR spectrometer (e.g., 300 MHz or higher).
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ).
- Procedure: Dissolve the TPCor sample in  $\text{CDCl}_3$  and acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra. The signals for the  $\beta$ -pyrrolic protons are typically found in the downfield region.

### Cyclic Voltammetry (CV):

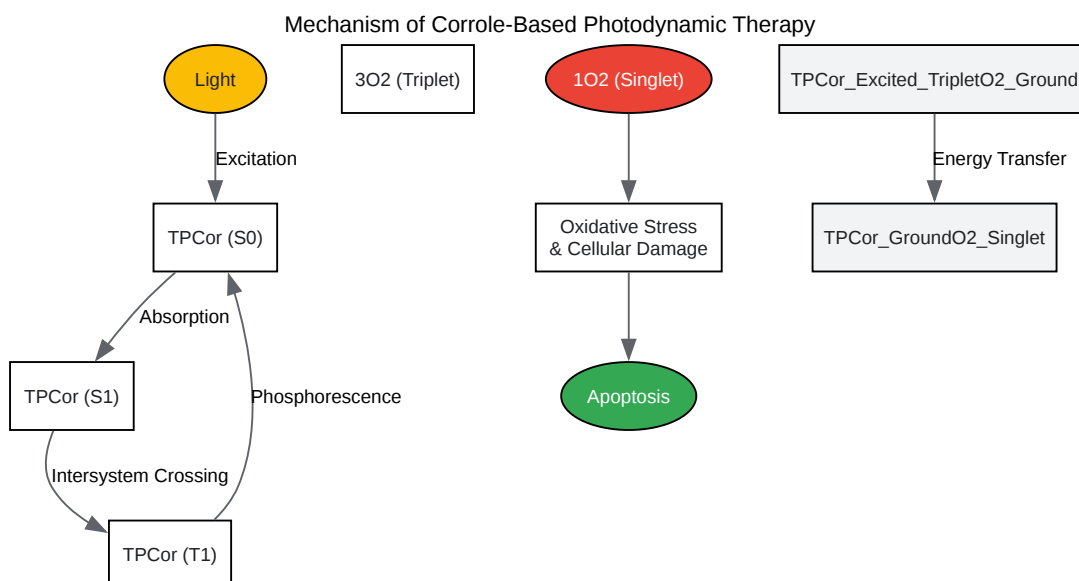
- Instrument: A potentiostat with a three-electrode setup.
- Working Electrode: Glassy carbon or platinum.
- Counter Electrode: Platinum wire.

- Reference Electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl.
- Electrolyte: 0.1 M Tetrabutylammonium perchlorate (TBAP) in a non-aqueous solvent like benzonitrile or dichloromethane.
- Procedure: Deoxygenate the electrolyte solution by bubbling with an inert gas (e.g., argon). Record the cyclic voltammogram of the TPCor solution at a specific scan rate.

## Applications in Drug Development and Research

### Photodynamic Therapy (PDT)

Corroles, including TPCor, are effective photosensitizers for PDT. Upon excitation with light of a specific wavelength, the corrole can transfer energy to molecular oxygen, generating highly reactive singlet oxygen ( $^1\text{O}_2$ ). This reactive oxygen species can induce oxidative stress and trigger apoptosis in targeted cancer cells.<sup>[7][8]</sup>



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## Mechanism of Photodynamic Therapy using TPCor.

## Catalysis

Metallocorroles, where a metal ion is coordinated within the TPCor macrocycle, have demonstrated significant catalytic activity in various oxidation reactions. The unique electronic structure of the corrole ligand can stabilize high-valent metal centers, which are key intermediates in catalytic cycles. These complexes can catalyze reactions such as epoxidation, hydroxylation, and cyclopropanation.

## Conclusion

**5,10,15-Triphenylcorrole** is a versatile and highly functional macrocycle with a rich chemistry and a wide array of potential applications. Its distinct structural and electronic properties make it a compelling subject for ongoing research in photodynamic therapy, catalysis, and materials science. This guide provides a foundational understanding of TPCor, offering valuable information for researchers and professionals seeking to explore its potential in their respective fields.

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